

Commercial Availability & Sourcing Guide: 2-Chloro-N-methyl-5-nitroaniline

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Compound of Interest

Compound Name: 2-chloro-N-methyl-5-nitroaniline

CAS No.: 101513-60-4

Cat. No.: B3045026

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Executive Summary

2-Chloro-N-methyl-5-nitroaniline is a specialized building block primarily used in the synthesis of heterocyclic pharmaceutical intermediates and dyes. Unlike its non-methylated parent (2-chloro-5-nitroaniline), it is not a high-volume commodity. It is classified as a Tier 3 "Make-to-Order" or "Stock-Limited" compound, meaning it is often out of stock at major catalog houses and requires sourcing from specialized fine chemical suppliers or custom synthesis labs.

Critical Sourcing Alert: There is a high risk of procurement error due to isomer nomenclature confusion. Sourcing teams frequently accidentally purchase 5-chloro-N-methyl-2-nitroaniline (CAS 35966-84-8) or the non-methylated 2-chloro-5-nitroaniline (CAS 6283-25-6).

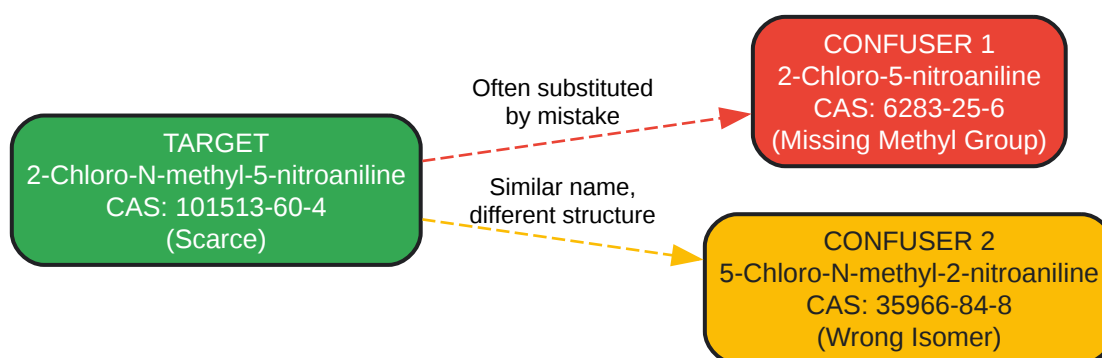
Chemical Identity & Specifications

To ensure the correct procurement, all Requests for Quote (RFQs) must specify the following data points to validate the vendor's inventory.

Parameter	Specification	Notes
Chemical Name	2-Chloro-N-methyl-5-nitroaniline	Target Compound
CAS Number	101513-60-4	Primary Identifier
Molecular Formula	C ₇ H ₇ ClN ₂ O ₂	
Molecular Weight	186.59 g/mol	
Common Synonyms	N-Methyl-2-chloro-5-nitroaniline; Benzenamine, 2-chloro-N-methyl-5-nitro-	
Appearance	Yellow to Orange Crystalline Solid	
Purity Standard	≥ 95% (NMR/HPLC)	Typical commercial grade

The "Isomer Trap" Visualization

The following diagram illustrates the structural differences between the target and its common "look-alikes" to prevent procurement errors.



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Figure 1: Structural differentiation between the target compound and common procurement errors.

Supply Chain Landscape

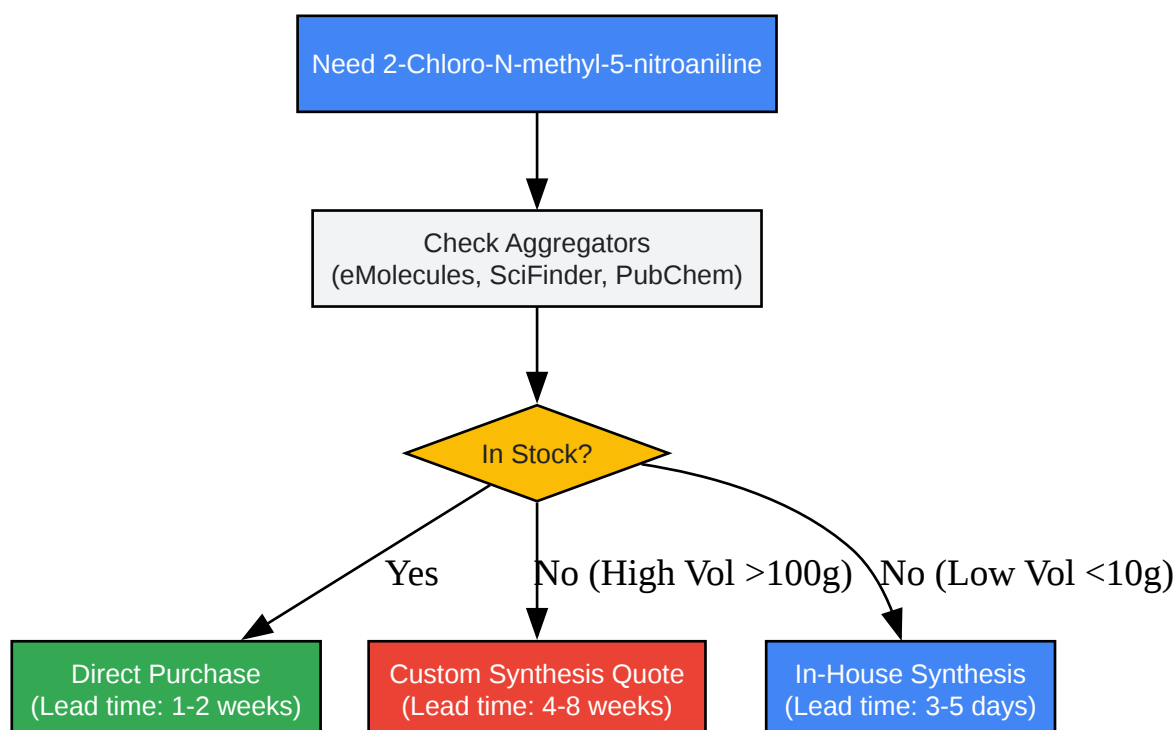
Primary Suppliers (Verified Listings)

As of Q1 2026, the following suppliers list CAS 101513-60-4. Note that "listed" does not guarantee "in stock."

- Fluorochem (UK): Historically lists this CAS. Good for European distribution.
- BLD Pharm (China): Major aggregator for building blocks. Likely holds stock or has rapid synthesis capability.
- Bide Pharm (China): Similar to BLD, often has overlapping inventory.
- Arctom: Lists flexible reagent sizes.^[1]

Sourcing Strategy: Buy vs. Make

Due to the sporadic availability of this compound, researchers should adopt a dynamic sourcing strategy.



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Figure 2: Decision matrix for sourcing based on volume and availability.

Technical Context: Synthesis (The "Make" Option)

If commercial stock is unavailable (lead times > 4 weeks), the compound can be synthesized in-house. The most reliable route is the monomethylation of 2-chloro-5-nitroaniline.

Synthetic Pathway

Precursor: 2-Chloro-5-nitroaniline (CAS 6283-25-6) — Widely available commodity. Reagents: Methyl Iodide (MeI), Potassium Carbonate (K_2CO_3), DMF or Acetonitrile.

Protocol (Self-Validating System)

- Dissolution: Dissolve 1.0 eq of 2-chloro-5-nitroaniline in anhydrous DMF (0.5 M concentration).
- Base Addition: Add 1.1 eq of K_2CO_3 (anhydrous, finely ground). Stir for 15 min.
- Methylation: Add 1.05 eq of Methyl Iodide dropwise at 0°C.
 - Control Point: Do not add excess MeI to prevent formation of the dimethyl byproduct.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 12-24h. Monitor via TLC (Hexane/EtOAc) or LC-MS.
- Workup: Quench with water, extract with Ethyl Acetate.
- Purification: Column chromatography is required to separate the product from unreacted starting material and trace N,N-dimethyl byproduct.

Why this route? Direct nucleophilic substitution on 2,4-dichloronitrobenzene with methylamine is possible but often yields a mixture of regioisomers (substitution at C2 vs C4), making purification difficult. Methylation of the aniline ensures the regiochemistry is already established.

Quality Control & Handling

Analytical Verification

Upon receipt or synthesis, verify identity using 1H -NMR.

- Key Diagnostic Signal: Look for the N-Methyl doublet (coupling with NH) around 2.9-3.0 ppm.
- Absence of Impurities: Ensure no singlet at ~3.0-3.2 ppm (indicates N,N-dimethyl impurity).

Safety & Storage

- Hazards: Likely toxic if swallowed/inhaled (similar to other nitroanilines). Potential skin sensitizer.
- Storage: Store at 2-8°C, protected from light. Nitroanilines can darken upon oxidation/light exposure.

References

- PubChem. 2-Chloro-5-nitroaniline (Precursor Data). National Library of Medicine. Available at: [\[Link\]](#)

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Sources

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